

Safeguarding Your Research: A Comprehensive Guide to Handling DL-Alanine-15N

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Compound of Interest

Compound Name: DL-Alanine-15N

Cat. No.: B1604622

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For researchers, scientists, and drug development professionals utilizing **DL-Alanine-15N**, a stable, non-radioactive isotopically labeled amino acid, ensuring safe handling and proper disposal is paramount for both personal safety and experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure and efficient laboratory environment.

Immediate Safety and Handling Protocols

While **DL-Alanine-15N** is not classified as a hazardous substance, it is crucial to adhere to good industrial hygiene and safety practices.^{[1][2]} The primary routes of exposure are inhalation, ingestion, and contact with skin or eyes. Potential effects of exposure include respiratory tract, skin, and eye irritation.^[3]

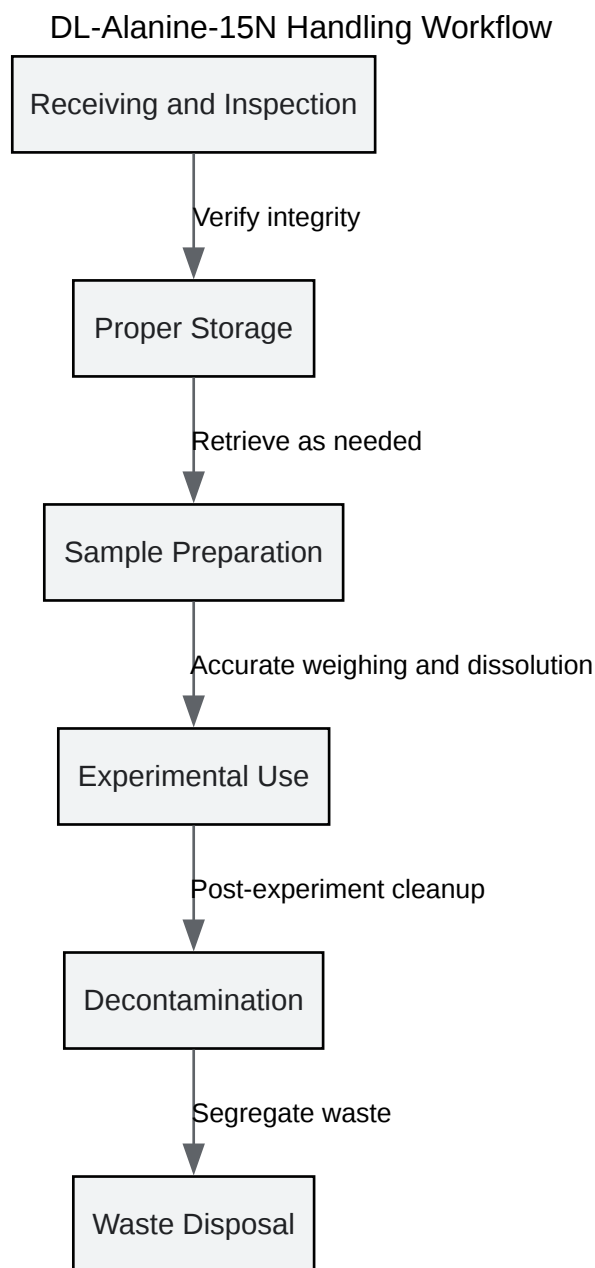
Personal Protective Equipment (PPE):

A comprehensive approach to personal protection is the first line of defense. The following PPE is recommended when handling **DL-Alanine-15N**:

PPE Category	Item	Specification
Eye Protection	Safety glasses with side shields or goggles	Must conform to European Standard EN166 or OSHA 29 CFR 1910.133.[4][5]
Hand Protection	Protective gloves	Chemical-resistant gloves suitable for handling fine powders.
Body Protection	Laboratory coat	Should be worn to prevent skin contact.
Respiratory Protection	NIOSH/CEN approved respirator	Recommended when handling large quantities or if dust formation is likely.[3][6]

Operational Workflow: From Receipt to Disposal

A structured workflow ensures that **DL-Alanine-15N** is handled safely and efficiently throughout its lifecycle in the laboratory.



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Caption: A logical workflow for the safe handling of **DL-Alanine-15N**.

Step-by-Step Guidance:

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Ensure the label clearly identifies the contents as **DL-Alanine-15N**.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][7]} It should be kept away from strong oxidizing agents.^{[2][5]}
- **Sample Preparation:** When preparing solutions, avoid the formation of dust. Use a fume hood or a well-ventilated area for weighing and transferring the powder.
- **Experimental Use:** During experimental procedures, such as metabolic labeling or NMR spectroscopy, adhere to all laboratory-specific safety protocols.
- **Decontamination:** After use, thoroughly clean all surfaces and equipment that have come into contact with **DL-Alanine-15N**.
- **Waste Disposal:** As a non-hazardous substance, **DL-Alanine-15N** can typically be disposed of with regular chemical waste, but always in accordance with local, state, and federal regulations.^{[3][6]} Do not let the product enter drains.^[3]

In Case of Exposure: First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure:

- **After inhalation:** Move the individual to fresh air. If breathing is difficult, seek medical attention.^[3]
- **After skin contact:** Wash the affected area with soap and plenty of water.^[3]
- **After eye contact:** Rinse the eyes with water as a precaution.^[3]
- **After ingestion:** Rinse the mouth with water and consult a physician.^[3]

Physical and Chemical Properties

The following table summarizes key quantitative data for **DL-Alanine-15N**:

Property	Value
Molecular Formula	C ₃ H ₇ ¹⁵ N ¹⁵ O ₂
Molecular Weight	90.09 g/mol [8][9]
Appearance	White crystalline powder/solid[1]
Melting Point	289 °C (decomposes)[8]
Isotopic Purity	≥ 98 atom % ¹⁵ N[8][9]
Storage Temperature	Room temperature, away from light and moisture[10]

Disposal Plan

The disposal of **DL-Alanine-15N** and its containers should be handled responsibly:

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [3]
- Contaminated Materials: Any materials, such as gloves or wipes, that have come into contact with the compound should be placed in a sealed container and disposed of according to institutional guidelines.
- Containers: Empty containers should be disposed of as unused product.[3]

By adhering to these safety and logistical guidelines, researchers can confidently and safely incorporate **DL-Alanine-15N** into their vital work, fostering a culture of safety and scientific excellence.

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